

Navigating the Stereoisomers of 3-Ethylcyclohexanol: A Technical Guide

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Compound of Interest

Compound Name: 3-Ethylcyclohexanol

Cat. No.: B1330227

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An In-depth Examination of CAS Numbers, Synthesis, and Physicochemical Properties for Researchers and Drug Development Professionals

The seemingly straightforward chemical entity, **3-ethylcyclohexanol**, reveals a nuanced complexity upon closer inspection, primarily due to the existence of multiple stereoisomers. This technical guide provides a comprehensive overview of the Chemical Abstracts Service (CAS) numbers associated with these isomers, along with available data on their synthesis, separation, and physicochemical properties, tailored for researchers, scientists, and professionals in drug development.

Identifying the Isomers: A Multiplicity of CAS Numbers

3-Ethylcyclohexanol can exist as cis and trans diastereomers, each of which is a racemic mixture of two enantiomers. This stereoisomerism is a critical consideration in chemical and pharmaceutical research, as different isomers can exhibit distinct biological activities and physical properties. The assigned CAS numbers for these variations are crucial for unambiguous identification in procurement, regulatory submissions, and scientific literature.

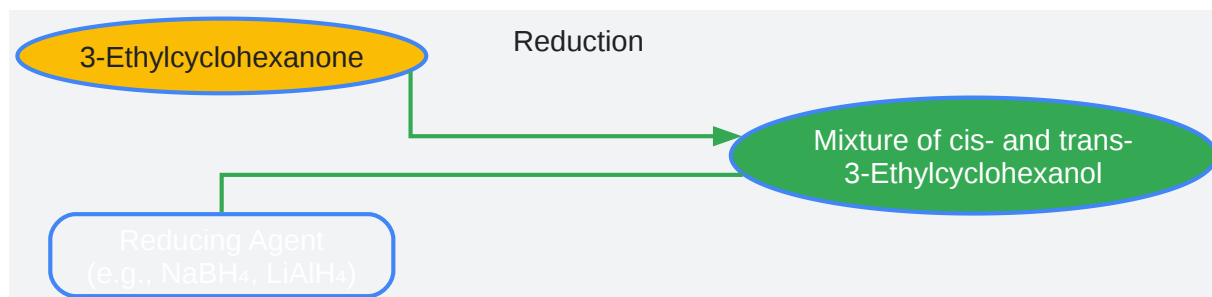
Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
3-Ethylcyclohexanol (unspecified mixture)	4534-76-3	C ₈ H ₁₆ O	128.21
(±)-cis-3-Ethylcyclohexanol	87759-24-8	C ₈ H ₁₆ O	128.21
cis-3-Ethylcyclohexanol	113349-19-2	C ₈ H ₁₆ O	128.21
trans-3-Ethylcyclohexanol	81570-08-3	C ₈ H ₁₆ O	128.21
(1S,3S)-3-Ethylcyclohexan-1-ol	67678568-6	C ₈ H ₁₆ O	128.21
(1R,3S)-3-Ethylcyclohexan-1-ol	Not Available	C ₈ H ₁₆ O	128.21

Synthesis and Separation of Stereoisomers

The synthesis of **3-ethylcyclohexanol** typically results in a mixture of cis and trans isomers. The controlled synthesis of a specific isomer often requires stereoselective methods. A common precursor for the synthesis of cyclohexanol derivatives is the corresponding cyclohexanone.

General Synthesis Pathway

A potential synthetic route to a mixture of **3-ethylcyclohexanol** isomers is outlined below. This process involves the reduction of 3-ethylcyclohexanone.



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Caption: General synthesis of **3-ethylcyclohexanol** isomers.

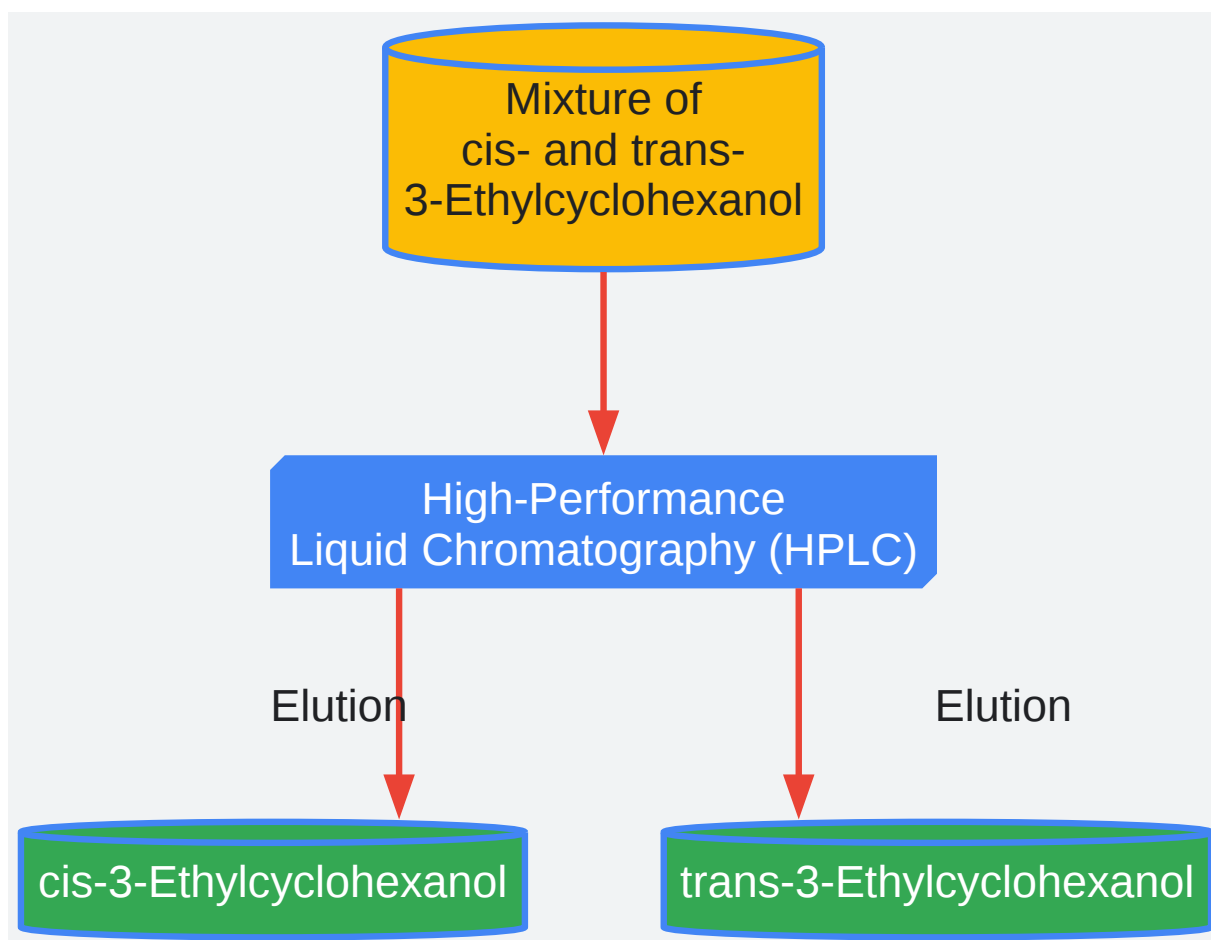
Experimental Protocol: Reduction of 3-Ethylcyclohexanone (Hypothetical)

- Materials: 3-Ethylcyclohexanone, Sodium borohydride (NaBH₄), Methanol, Diethyl ether, Hydrochloric acid (1M), Saturated sodium bicarbonate solution, Anhydrous magnesium sulfate.
- Procedure:
 - Dissolve 3-ethylcyclohexanone in methanol in a round-bottom flask and cool the solution in an ice bath.
 - Slowly add sodium borohydride to the stirred solution.
 - After the addition is complete, allow the reaction to stir for one hour at room temperature.
 - Quench the reaction by the slow addition of 1M hydrochloric acid until the effervescence ceases.
 - Remove the methanol under reduced pressure.
 - Extract the aqueous residue with diethyl ether.

- Wash the combined organic extracts with saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield a mixture of cis- and trans-**3-ethylcyclohexanol**.

Separation of Cis and Trans Isomers

The separation of the resulting diastereomers is a critical step to obtaining pure isomers. High-performance liquid chromatography (HPLC) is a promising technique for this purpose. A study on the separation of cis/trans isomers of the structurally similar 4-ethylcyclohexanol demonstrated successful separation using a MIL-125(Ti) metal-organic framework as the stationary phase, suggesting a potential avenue for the separation of **3-ethylcyclohexanol** isomers^[1].



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Caption: HPLC-based separation of **3-ethylcyclohexanol** isomers.

Physicochemical and Spectroscopic Data

Detailed experimental data for the individual isomers of **3-ethylcyclohexanol** are not extensively reported in publicly accessible literature. However, some predicted and reported data for the general compound and its analogs are available.

Table of Physicochemical Properties (Partially Incomplete)

Property	3-Ethylcyclohexanol (unspecified)	cis-3-Ethylcyclohexanol	trans-3-Ethylcyclohexanol
Boiling Point (°C)	Data not available	Data not available	Data not available
Melting Point (°C)	Data not available	Data not available	Data not available
Density (g/cm ³)	Data not available	Data not available	Data not available

Safety and Handling

According to available safety data, **3-ethylcyclohexanol** is classified as a substance that causes skin and serious eye irritation. It may also cause respiratory irritation. Standard laboratory safety precautions, including the use of personal protective equipment such as gloves and safety glasses, should be observed when handling this compound.

Biological Activity and Toxicological Profile

Specific studies on the biological activity and toxicology of **3-ethylcyclohexanol** isomers are limited. Research on related cyclohexanol derivatives suggests that these compounds can have various biological effects. However, direct extrapolation of these findings to **3-ethylcyclohexanol** requires caution, and specific studies on its isomers are warranted to determine their pharmacological and toxicological profiles.

Conclusion

3-Ethylcyclohexanol represents a class of compounds where stereochemistry plays a pivotal role. The accurate identification through specific CAS numbers is the first step for any rigorous scientific investigation. While comprehensive experimental data on the individual isomers remain sparse, this guide consolidates the currently available information and highlights the areas where further research is needed. The development of robust stereoselective synthesis and efficient separation protocols will be crucial for unlocking the full potential of each **3-ethylcyclohexanol** isomer in research and development.

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References

- 1. researchgate.net [researchgate.net]
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